Application Notes and Protocols: Calcium Imaging Assay Using RS 17053 Hydrochloride

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Compound of Interest	
Compound Name:	*RS 17053 hydrochloride*
CAS No.:	*169505-93-5*
Cat. No.:	*B1680055*

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Introduction

RS 17053 hydrochloride is a potent and highly selective antagonist for the α1A-adrenergic receptor.[1][2][3] This selectivity makes it an invaluable tool for dissecting the role of the α1A-adrenoceptor subtype in various physiological processes, particularly in studying intracellular calcium mobilization. This document provides detailed application notes and a comprehensive protocol for utilizing **RS 17053 hydrochloride** in a calcium imaging assay to investigate α1A-adrenoceptor antagonism.

The α1A-adrenergic receptor is a Gq-protein coupled receptor (GPCR). Upon activation by an agonist (e.g., norepinephrine), it stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca2+), which can be visualized using calcium-sensitive fluorescent indicators. **RS 17053 hydrochloride** is used to specifically block this pathway at the α1A-adrenoceptor, thereby inhibiting the downstream calcium release.

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Data Presentation

Ligand Binding Affinities and Potencies of RS 17053 hydrochloride

Receptor Subtype	pKi (Binding Affinity)	pA2 (Functional Antagonism)	Selectivity (fold vs α1A)
α1A-adrenoceptor	9.1 - 9.9[1]	9.1 - 9.9[1]	-
α1B-adrenoceptor	7.7 - 7.8[1]	7.7 - 7.8[1]	30 - 100
α1D-adrenoceptor	7.7 - 7.8[1]	7.7 - 7.8[1]	30 - 100

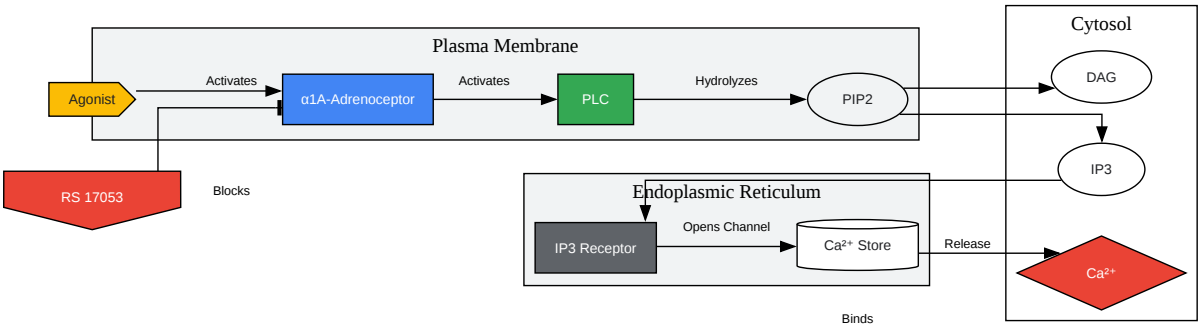
Physicochemical Properties of RS 17053 hydrochloride

Property	Value
Molecular Weight	449.42 g/mol [1]
Formula	C24H29N2O2Cl.HCl
Solubility	Soluble to 50 mM in DMSO and 10 mM in ethanol[1]
Storage	Store at room temperature[1]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of the α1A-adrenoceptor and the general workflow for the calcium imaging assay.

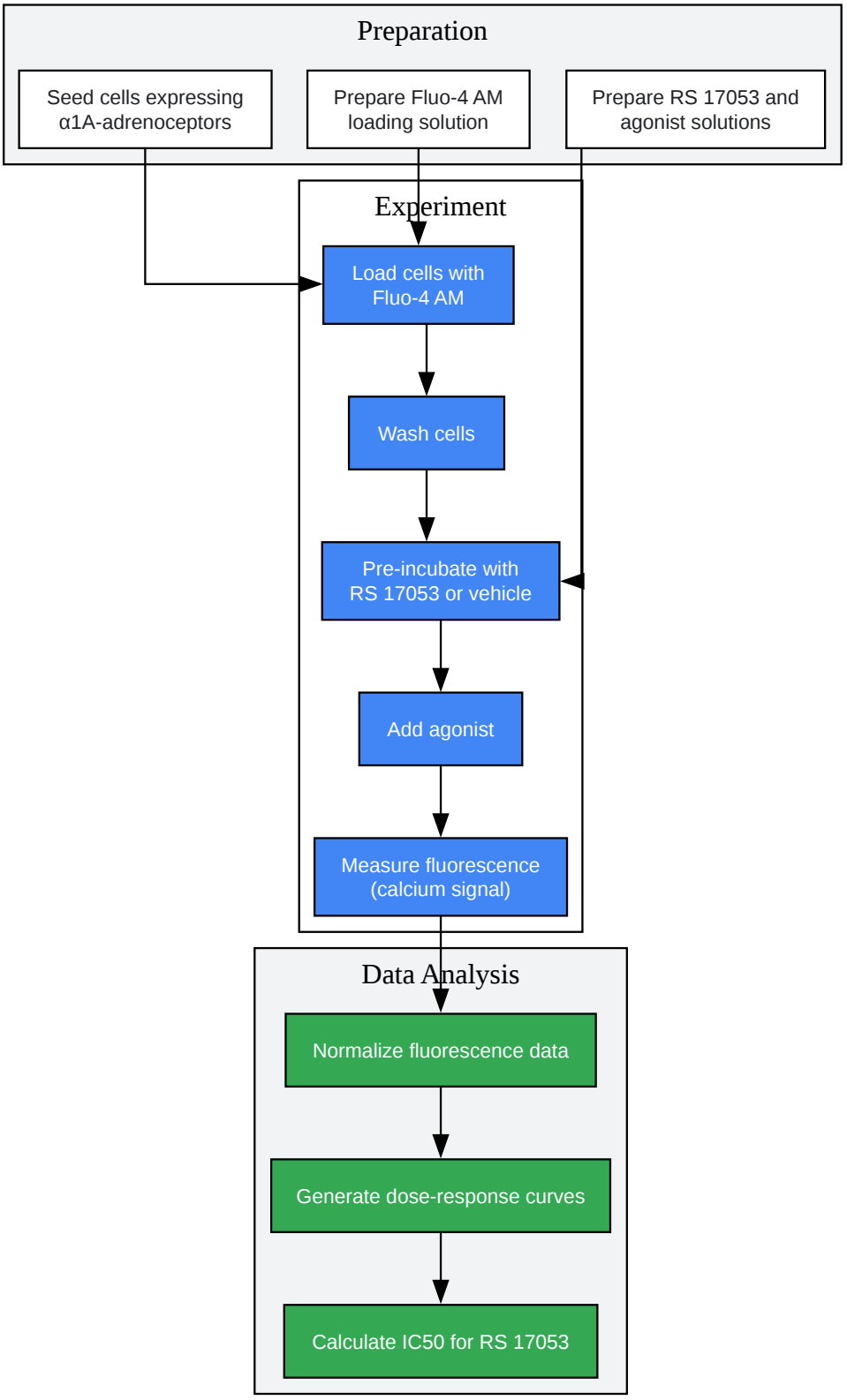
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α1A-Adrenoceptor Gq Signaling Pathway.

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